

(Rac)-Carbidopa-13C,d3 certificate of analysis

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Compound of Interest

Compound Name: (Rac)-Carbidopa-13C,d3

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Technical Guide: (Rac)-Carbidopa-13C,d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(Rac)-Carbidopa-13C,d3**, a labeled internal standard for Carbidopa. The information compiled herein is intended to support research and development activities by providing key analytical data, representative experimental protocols, and a clear visualization of Carbidopa's mechanism of action.

Quantitative Data

The following tables summarize the key quantitative information for **(Rac)-Carbidopa-13C,d3** and related isotopically labeled compounds. This data is essential for accurate quantification and method development.

Table 1: Properties of **(Rac)-Carbidopa-13C,d3**

Property	Value	Reference
Catalogue Number	AR-C01378	[1]
CAS Number (Unlabeled)	302-53-4	[1]
Molecular Formula	^{13}C C ₉ H ₁₁ D ₃ N ₂ O ₄	[1]
Molecular Weight	230.24	[1]

Table 2: Properties of Related Carbidopa Isotopologues

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Carbidopa-d3 (hydrate)	1276197-58-0	C ₁₀ H ₁₁ D ₃ N ₂ O ₄ • H ₂ O	247.3
(Rac)-Carbidopa-d5	1185134-76-2	C ₁₀ H ₉ D ₅ N ₂ O ₄	231.26

Experimental Protocols

While a specific certificate of analysis for **(Rac)-Carbidopa-13C,d3** was not publicly available, the following are representative experimental protocols for the analysis of Carbidopa in pharmaceutical formulations and biological matrices, based on established analytical methods.

High-Performance Liquid Chromatography (HPLC) for Simultaneous Determination of Levodopa and Carbidopa

This method is suitable for the quality control of pharmaceutical dosage forms containing both Levodopa and Carbidopa.[2]

- Instrumentation: A standard HPLC system equipped with a UV detector and a C18 column (250 mm × 4.6 mm, 5 µm particle size) is used.[2]
- Mobile Phase: The mobile phase consists of a mixture of phosphate buffer (pH 2.8) and acetonitrile in a 95:5 (v/v) ratio.[2]

- Flow Rate: The mobile phase is pumped at a flow rate of 1.0 mL/min.[2]
- Detection: Chromatographic detection is performed at a wavelength of 280 nm.[2]
- Sample Preparation: Standard solutions of Levodopa and Carbidopa are prepared in a diluent of 0.1M phosphoric acid.[2] Tablet samples are accurately weighed, crushed, and dissolved in the diluent, followed by filtration before injection.
- Analysis: The retention times and peak areas of the analytes are compared with those of the reference standards for identification and quantification.[2]

¹H Nuclear Magnetic Resonance (¹H NMR) Spectroscopy for Carbidopa Analysis

This method can be employed for the simultaneous determination of Levodopa, Carbidopa, and Methyldopa in human serum and pharmaceutical preparations.[3]

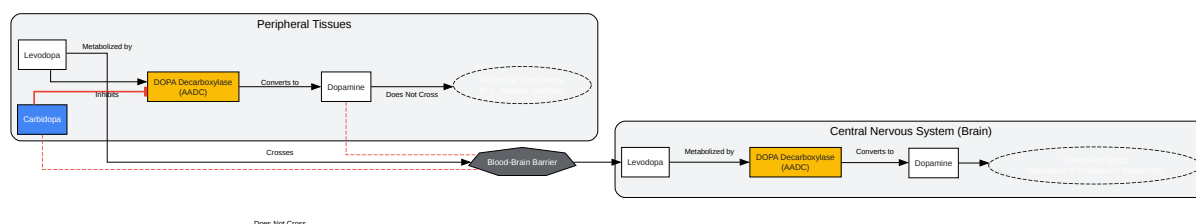
- Instrumentation: A 500 MHz NMR spectrometer is utilized for the analysis.[3]
- Sample Preparation:
 - Pharmaceuticals: A known quantity of the pharmaceutical preparation is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆) containing a known amount of an internal standard.[3]
 - Human Serum: Serum samples require a protein precipitation step, followed by evaporation and reconstitution in the deuterated solvent with an internal standard.[3]
- Data Acquisition: ¹H NMR spectra are acquired, and the signals corresponding to the specific functional groups of Carbidopa are identified.[3]
- Quantification: The concentration of Carbidopa is determined by comparing the integral of its characteristic signals to the integral of the signal from the internal standard.[3] The reported detection limit for Carbidopa using this method is 1.7 µg/mL.[3]

Mechanism of Action of Carbidopa

Carbidopa is a crucial adjuvant in the treatment of Parkinson's disease, where it is co-administered with Levodopa (L-DOPA).^{[4][5][6][7][8]} Its primary function is to inhibit the peripheral decarboxylation of Levodopa, thereby increasing its bioavailability to the central nervous system.^{[4][8]}

Signaling Pathway

The following diagram illustrates the mechanism of action of Carbidopa in the context of Levodopa metabolism.



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Caption: Mechanism of Action of Carbidopa.

Carbidopa works by inhibiting the DOPA decarboxylase (AADC) enzyme in the peripheral tissues.^[4] This prevents the conversion of Levodopa to dopamine outside of the brain.^[5] Since dopamine itself cannot cross the blood-brain barrier, this peripheral inhibition by Carbidopa ensures that more Levodopa is available to cross into the central nervous system.^{[6][7]} Once in the brain, Levodopa is converted to dopamine, where it can exert its therapeutic effects in treating the symptoms of Parkinson's disease.^[8] This mechanism allows for a lower effective dose of Levodopa and reduces peripheral side effects such as nausea and vomiting.^[5]

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